Introduction: The Strategic Importance of the s-Triazine Scaffold

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Compound of Interest

Compound Name:	*2-Amino-4-hydroxy-6-chloro-s-triazine*
CAS No.:	*38862-29-2*
Cat. No.:	*B030443*

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The 1,3,5-triazine, or s-triazine, ring is a privileged scaffold in medicinal chemistry and materials science.[1][2] Its planar, symmetrical structure offers three points for substitution, allowing for the creation of a diverse array of molecules with tailored properties.[3] The commercial availability and low cost of 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride, TCT) make it an ideal starting point for synthesizing a vast library of derivatives.[1][4] Among these derivatives, **2-Amino-4-hydroxy-6-chloro-s-triazine** stands out as a critical and versatile chemical intermediate.

This guide provides a comprehensive technical overview of **2-Amino-4-hydroxy-6-chloro-s-triazine**, detailing its synthesis, physicochemical properties, core reactivity, and its pivotal role in the development of novel compounds in the pharmaceutical and agricultural sectors.[5] We will explore the mechanistic principles that govern its reactions and provide actionable protocols for its use in the laboratory.

Physicochemical Properties

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2-Amino-4-hydroxy-6-chloro-s-triazine is an aromatic heterocyclic compound useful for preparing substituted melamines, ammelides, and ammelines.[6] Its key properties are summarized below.

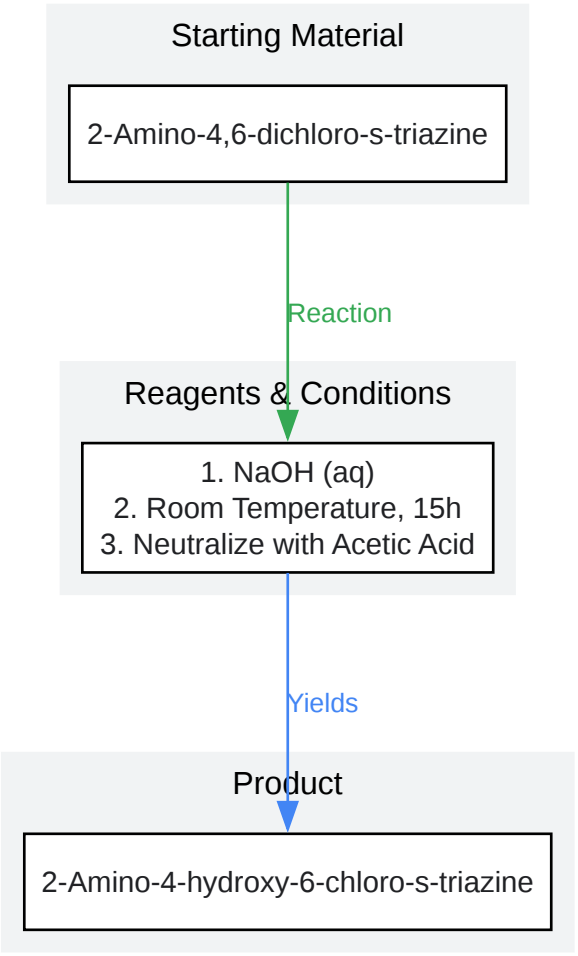
Property	Value	Reference
Chemical Formula	$C_3H_3ClN_4O$	[6]
Molecular Weight	146.54 g/mol	[6]
CAS Number	38862-29-2	[6]
Alternate Names	4-Amino-6-chloro-1,3,5-triazin-2(1H)-one, 2-Amino-4-chloro-6-hydroxy-s-triazine	[6]
Appearance	White to pale yellow crystalline powder	[7]
Melting Point	>320 °C (decomposes)	[7]
Solubility	Slightly soluble in DMSO and Methanol	[7]

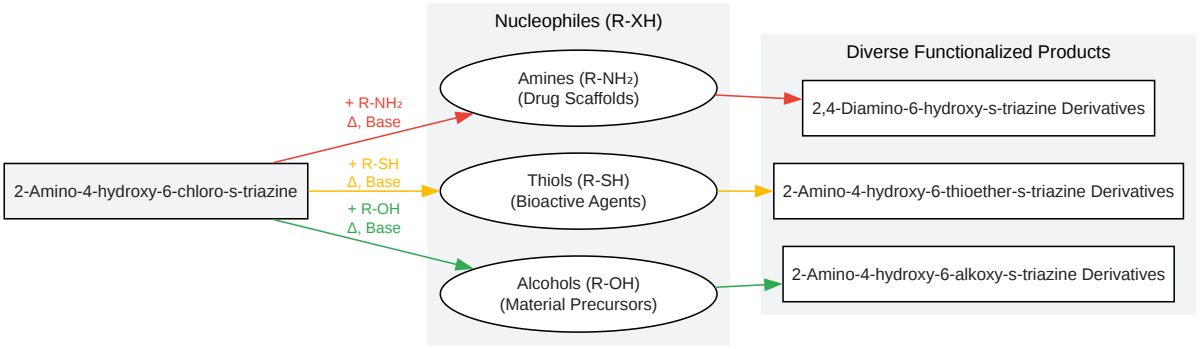
Synthesis: A Controlled Sequential Substitution

The synthesis of **2-Amino-4-hydroxy-6-chloro-s-triazine** is a prime example of the controlled, sequential nucleophilic aromatic substitution that characterizes cyanuric chloride chemistry. The three chlorine atoms on cyanuric chloride exhibit differential reactivity based on temperature, a principle that is expertly exploited to achieve selective substitution.[1] The first substitution occurs readily at low temperatures (0–5 °C), the second requires ambient temperatures, and the third often necessitates heating.[1]

The formation of the target intermediate proceeds by first reacting 2-amino-4,6-dichloro-s-triazine with a hydroxide ion source.[8]

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Caption: Versatility of the intermediate in nucleophilic substitutions.

Applications in Synthesis

The true value of **2-Amino-4-hydroxy-6-chloro-s-triazine** is realized in its application as a building block for more complex, high-value molecules.

Drug Development and Medicinal Chemistry

The s-triazine core is found in numerous approved drugs, highlighting its favorable pharmacokinetic and safety profiles. [2]This intermediate is a key precursor for synthesizing libraries of compounds for screening.

- Anticancer Agents: By reacting the intermediate with various amines, researchers can synthesize novel 2,4-diamino-6-hydroxy-s-triazine derivatives. This class of compounds has been investigated for its potential to inhibit kinases or act as phosphatase inhibitors, which are crucial targets in cancer therapy. [9]Certain derivatives have shown activity against prostate cancer cells by inhibiting protein synthesis and cell division. [9]* Antimicrobial Agents: The scaffold can be functionalized to produce derivatives with significant antimicrobial activity against various bacterial and fungal strains. [5]The ability to easily introduce diverse side chains allows for the fine-tuning of activity and specificity.

Agrochemicals

Historically, chloro-s-triazines are a well-established class of herbicides. [10]**2-Amino-4-hydroxy-6-chloro-s-triazine** serves as a building block for the synthesis of new herbicidal and pesticidal compounds. [5]While it is also a metabolite in the degradation pathway of some triazine herbicides, its synthetic utility lies in creating next-generation agrochemicals with potentially improved efficacy or environmental profiles. [5]

Conclusion

2-Amino-4-hydroxy-6-chloro-s-triazine is more than just a chemical compound; it is a strategic tool for chemical innovation. Its synthesis via the controlled substitution of cyanuric chloride provides a reliable and scalable route to a versatile intermediate. The well-defined reactivity of its remaining chlorine atom opens the door to a vast chemical space, enabling the development of novel therapeutics, advanced agrochemicals, and new materials. For

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researchers in drug discovery and synthetic chemistry, a thorough understanding of the principles and protocols outlined in this guide is essential for leveraging the full potential of this powerful s-triazine scaffold.

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